

Essential Safety and Operational Guide for 2-(Boc-amino)pyridine

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Compound of Interest

Compound Name: 2-(Boc-amino)pyridine

Cat. No.: B125846

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(Boc-amino)pyridine**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment.

Physicochemical and Hazard Information

2-(Boc-amino)pyridine is a white to off-white solid organic compound.^[1] It is crucial to understand its properties and hazards to handle it safely.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₄ N ₂ O ₂	[2]
Molar Mass	194.23 g/mol	[2]
Melting Point	91-96 °C	
Appearance	Solid (white or off-white)	[1]
Solubility	Good solubility in organic solvents like dichloromethane and DMF; limited solubility in water.	[1]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation mark)	Warning	H302: Harmful if swallowed.[2]
Skin Sensitization (Category 1)	GHS07 (Exclamation mark)	Warning	H317: May cause an allergic skin reaction. [2]
Skin Corrosion/Irritation (Category 2)	GHS07 (Exclamation mark)	Warning	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation (Category 2)	GHS07 (Exclamation mark)	Warning	H319: Causes serious eye irritation.[2]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	GHS07 (Exclamation mark)	Warning	H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety when handling **2-(Boc-amino)pyridine**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Always inspect gloves for integrity before use.
Eyes/Face	Safety glasses with side shields or chemical splash goggles.	Essential for protecting against splashes and dust. ^[3] A face shield should be used in conjunction with goggles when there is a higher risk of splashing. ^[4]
Body	Flame-retardant lab coat	Protects skin and personal clothing from contamination. ^[3]
Respiratory	NIOSH-approved respirator	Required when engineering controls are insufficient or when dusts are generated. ^[5] The specific type of respirator should be selected based on the potential for airborne exposure.

Experimental Protocol: Safe Handling of 2-(Boc-amino)pyridine

Adherence to a strict experimental protocol is vital for minimizing risks.

1. Engineering Controls:

- Always handle **2-(Boc-amino)pyridine** in a well-ventilated area.^[1]
- A certified chemical fume hood is required for all manipulations that may generate dust or aerosols.^[5]

2. Handling and Storage:

- Avoid contact with skin and eyes.[6]
- Do not breathe dust.
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1]

3. First Aid Measures:

- If swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor/physician.[6]
- If on skin: Wash with plenty of soap and water.[7] If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[7][8]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8]

Operational Plans: Spill and Disposal

Chemical Spill Workflow

The following diagram outlines the procedural steps for managing a spill of **2-(Boc-amino)pyridine**.

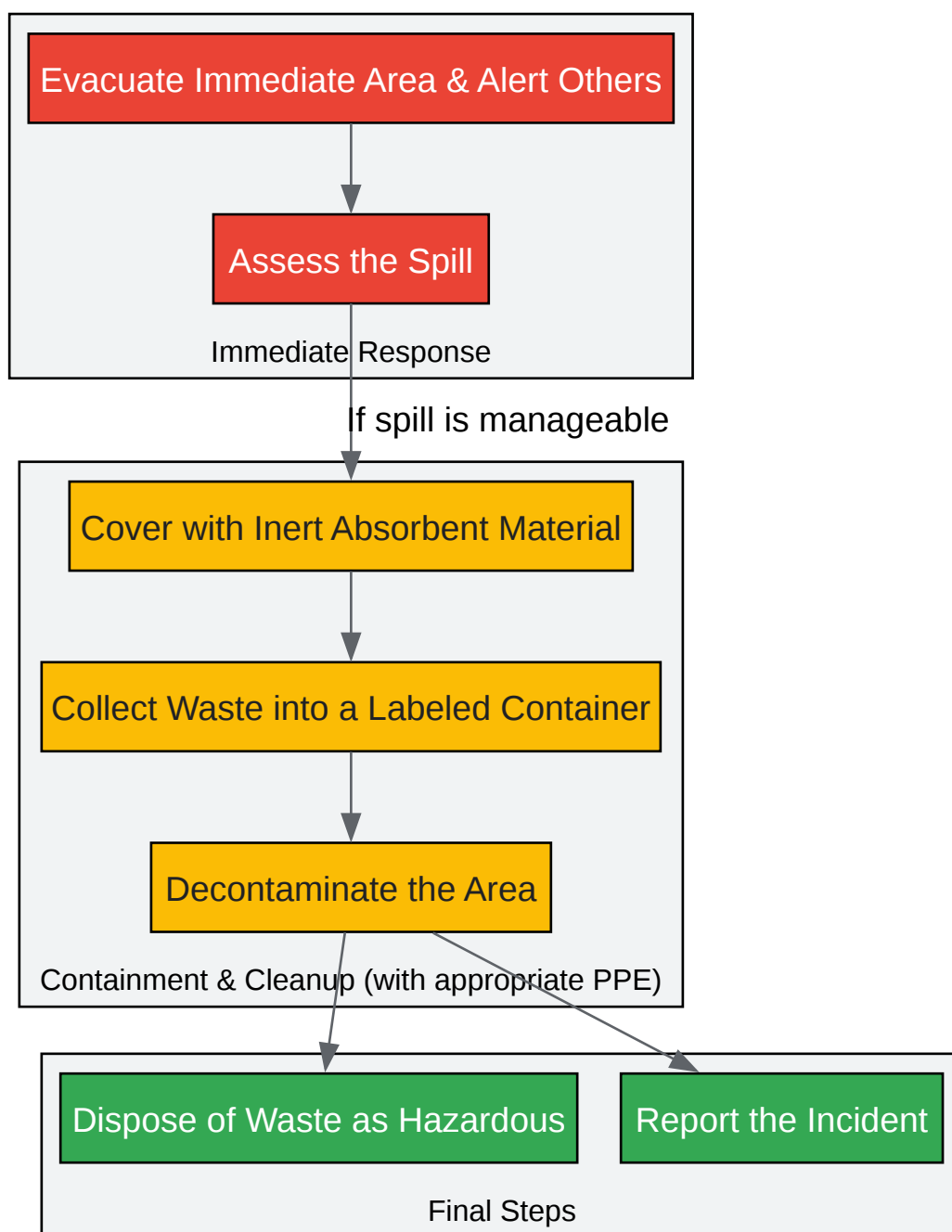


Diagram 1: Chemical Spill Workflow for 2-(Boc-amino)pyridine

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Caption: Workflow for responding to a chemical spill.

Disposal Plan

Waste containing **2-(Boc-amino)pyridine** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Do not dispose of **2-(Boc-amino)pyridine** down the drain or in regular trash.[9]
- Collect all waste material (including contaminated absorbents from spills) in a designated, properly sealed, and clearly labeled hazardous waste container.[9] The container should be made of a compatible material like high-density polyethylene (HDPE) or glass.[9]

2. Labeling:

- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**2-(Boc-amino)pyridine**".[9]
- Include the date when the waste was first added.[9]

3. Storage:

- Store the hazardous waste container in a designated, secure area, away from incompatible materials.

4. Disposal:

- Arrange for the disposal of the hazardous waste through a licensed environmental waste management company, in accordance with all local, regional, and national regulations.[6]

Standard Operating Procedure (SOP)

The following diagram illustrates the standard operating procedure for the routine use of **2-(Boc-amino)pyridine** in a laboratory setting.

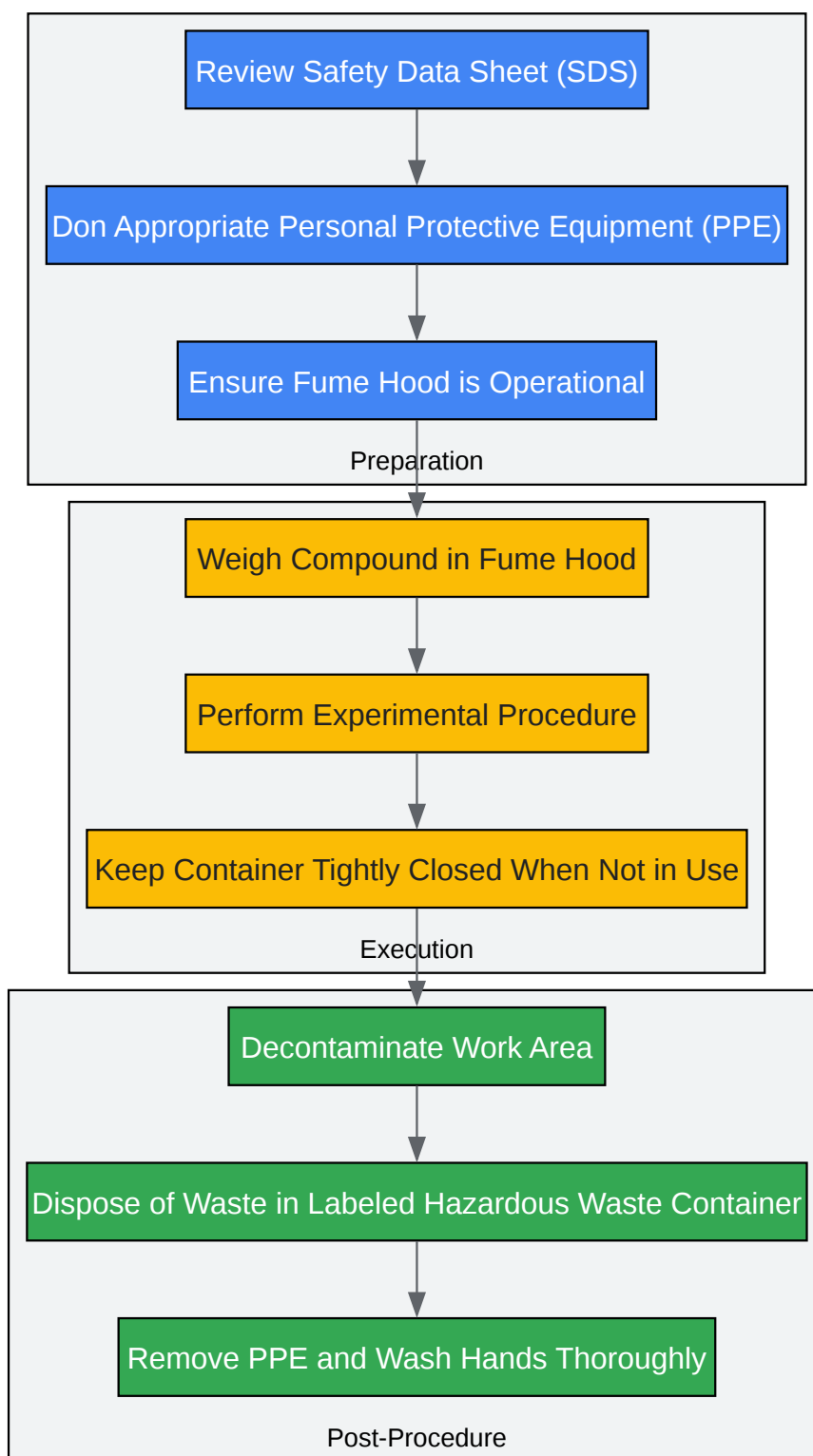


Diagram 2: Standard Operating Procedure for Handling 2-(Boc-amino)pyridine

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Caption: Step-by-step process for safe laboratory use.

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